(S)-Fmoc-β2-homoalanine solubility and stability data

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Compound of Interest

Compound Name:	*(S)-Fmoc-β2-homoalanine*
Cat. No.:	*B1165798*

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Technical Guide: (S)-Fmoc-β2-Homoalanine Solubility, Stability, and Solid-Phase Incorporation Strategies

Molecular Identity & Structural Criticality

Before addressing solubility, it is imperative to define the specific isomer in question. The nomenclature "

-homoalanine" is often ambiguous. This guide focuses strictly on the

isomer, where the side chain (methyl group) is located on the

-carbon (adjacent to the carboxyl group), creating significant steric hindrance compared to the

isomer.

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Property	Specification
Chemical Name	(S)-3-((((9H-fluoren-9-yl)methoxy)carbonyl)amino)-2-methylpropanoic acid
Common Name	(S)-Fmoc-β2-homoalanine
CAS Number	203854-58-4 (Note: (R)-enantiomer is 211682-15-4)
Molecular Formula	$C_{19}H_{19}NO_4$
Molecular Weight	325.36 g/mol
Structural Challenge	-Methyl Steric Hindrance: The methyl group at the C-2 position shields the carboxylic acid, reducing activation kinetics and coupling efficiency.[1][2]

Solubility Profile & Preparation Data

(S)-Fmoc-β2-homoalanine exhibits lipophilic characteristics typical of Fmoc-protected amino acids but requires specific handling due to its aggregation propensity in high-concentration stocks.

2.1. Solvent Compatibility Table

The following data summarizes the operational solubility for SPPS (Solid Phase Peptide Synthesis) workflows.

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Solvent	Solubility Rating	Max Conc. (M)	Operational Notes
DMF (N,N-Dimethylformamide)	Excellent	> 0.5 M	Preferred Solvent. Standard concentration for SPPS is 0.2 M. Requires vortexing.
NMP (N-Methyl-2-pyrrolidone)	Excellent	> 0.5 M	Recommended for "difficult sequences" to reduce on-resin aggregation.
DCM (Dichloromethane)	Good	~ 0.3 M	Soluble, but not recommended for coupling -AAs due to poor solvation of the resin-peptide matrix.
Water	Insoluble	< 0.001 M	Precipitates immediately.
Diethyl Ether	Insoluble	N/A	Used for precipitation/purification.

2.2. Solubilization Protocol (Self-Validating)

To ensure consistent reactivity, follow this solubilization workflow:

- Weighing: Weigh the target mass of **(S)-Fmoc-β2-homoalanine**.
- Solvent Addition: Add 80% of the calculated volume of DMF (peptide synthesis grade, amine-free).
- Dispersal: Vortex for 30 seconds. The solution may appear cloudy initially.

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- Sonication: Sonicate for 1-2 minutes at ambient temperature. Critical: Visual clarity must be achieved. If particulates remain, add NMP (10% v/v) to aid dissolution.
- Final Volume: Adjust to the final volume with DMF to achieve exactly 0.2 M (or desired concentration).

Stability & Storage Guidelines

The stability of **(S)-Fmoc-β2-homoalanine** is governed by the integrity of the Fmoc group (base-sensitive) and the chiral center at the

-position (epimerization risk).

3.1. Solid State Stability

- Storage Condition: -20°C, desiccated.
- Shelf Life: > 2 years if kept dry and protected from light.
- Hygroscopicity: Moderate. Protocol: Allow the vial to equilibrate to room temperature before opening to prevent condensation, which hydrolyzes the Fmoc ester over time.

3.2. Solution Stability (in DMF/NMP)

- Shelf Life: < 48 hours at Room Temperature.
- Degradation Pathway: Spontaneous Fmoc cleavage by trace amines in lower-grade DMF.
- Recommendation: Prepare fresh immediately prior to the coupling cycle. Do not store activated esters (e.g., after adding DIC/Oxyma) for more than 10 minutes.

SPPS Incorporation Strategy (The Core Challenge)

The

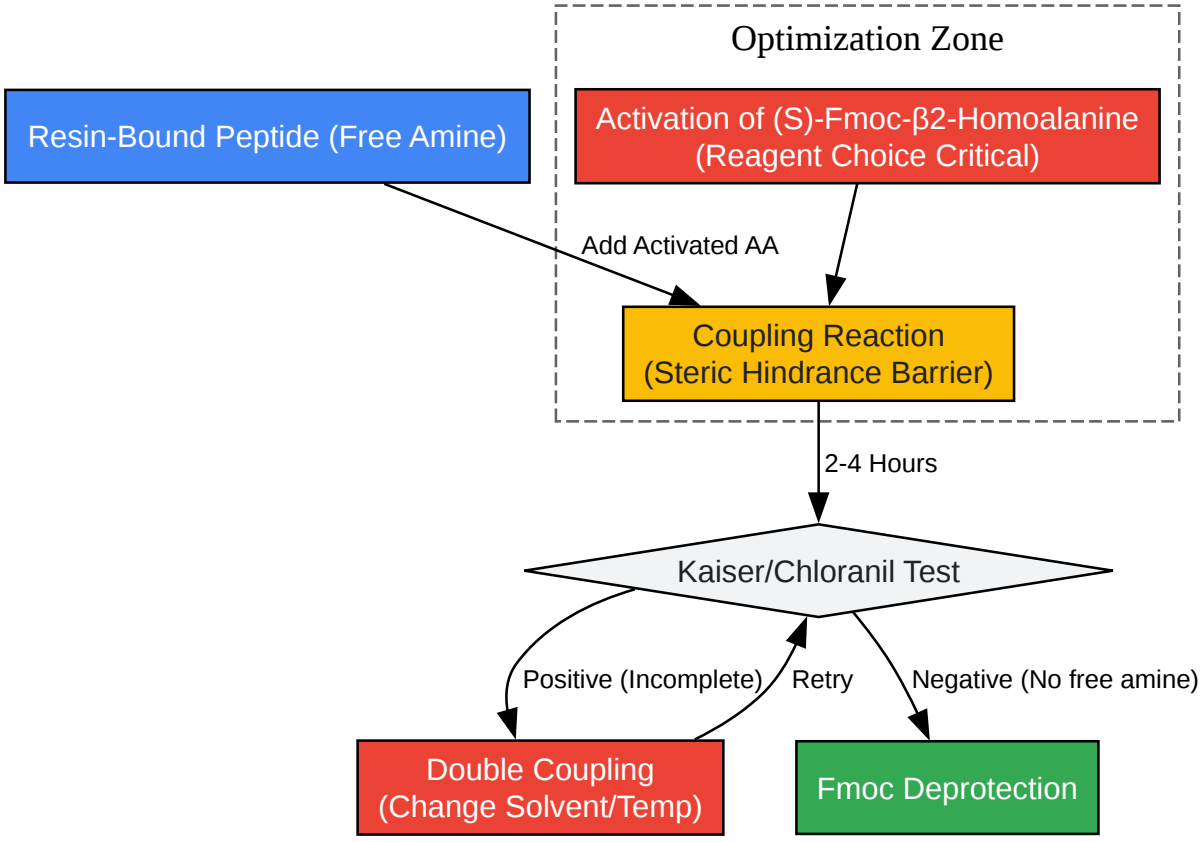
-substitution places a methyl group directly adjacent to the reacting carboxyl carbon. This creates a "steric wall" that drastically reduces the rate of nucleophilic attack by the resin-bound amine. Standard protocols often result in deletion sequences.

4.1. The "Steric Bottleneck" Workflow

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The following diagram illustrates the optimized pathway to overcome the steric barrier of

-amino acids.



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Figure 1: Optimized coupling workflow for sterically hindered

-amino acids. Note the "Optimization Zone" where standard reagents often fail.

4.2. Recommended Coupling Protocol

Do not use standard HBTU/DIPEA. The activation is too slow, leading to hydrolysis before coupling occurs.

Reagents of Choice:

- HATU / HOAt / DIPEA: The 7-azabenzotriazole group (HOAt) utilizes a neighboring group effect (pyridine nitrogen) to accelerate the acylation, crucial for hindered

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centers.

- DIC / Oxyma Pure: A carbodiimide approach that minimizes racemization risks at the sensitive

  -carbon.

Step-by-Step Procedure:

- Resin Preparation: Swell resin in DMF (30 min).
- Activation (Pre-mix):
  - Dissolve **(S)-Fmoc-β2-homoalanine** (4.0 eq relative to resin loading).
  - Add HATU (3.9 eq).
  - Add HOAt (4.0 eq) - Optional but recommended.
  - Add DIPEA (8.0 eq).
  - Time: Activate for exactly 30 seconds before adding to resin.
- Coupling:
  - Add mixture to resin.[3]
  - Microwave Assistance (Highly Recommended): Heat to 75°C for 10 minutes (Standard) or 50°C for 20 minutes (if Cys/His present).
  - Manual Alternative: Agitate for 2-4 hours at Room Temperature.
- Monitoring: Perform a micro-cleavage and check via HPLC/MS. Note: Colorimetric tests (Kaiser) can be misleading with

  -amino acids due to atypical deprotection kinetics.

4.3. Troubleshooting Common Failures

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Observation	Root Cause	Corrective Action
Low Yield / Deletion	Steric hindrance prevented coupling.	Double Couple: Repeat coupling with fresh reagents. Switch solvent to NMP to break aggregation.
Epimerization	Over-activation of the chiral -carbon.	Lower Base: Reduce DIPEA or switch to DIC/Oxyma (base-free activation). Reduce microwave temp to 50°C.
Incomplete Fmoc Removal	-amino acids can form stable secondary structures.	Extended Deprotection: Use 20% Piperidine + 0.1 M DBU in DMF (2 x 10 min).

References

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